

Application Notes and Protocols for Trans-Jasmone Extraction from Plant Material

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Compound of Interest

Compound Name: *trans*-Jasmone

Cat. No.: B1672801

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Introduction

Trans-jasmone is a valuable volatile organic compound and a key component of the characteristic aroma of jasmine oil. It belongs to the jasmonate family of plant hormones, which are involved in various physiological processes, including plant defense and development. Beyond its use in the fragrance and cosmetic industries, **trans-jasmone** and related jasmonates are of increasing interest to researchers and drug development professionals for their potential biological activities. This document provides detailed protocols and data for the extraction of **trans-jasmone** from plant material, primarily focusing on jasmine flowers (*Jasminum* species).

Data Presentation: Comparison of Extraction Methods

The selection of an appropriate extraction method is critical for maximizing the yield and purity of **trans-jasmone**. The following table summarizes quantitative data from various studies on different extraction techniques.

Extraction Method	Plant Material	Key Parameters	Yield	Reference
Supercritical CO ₂ Extraction (SFE)	Jasminum sambac (Open Flowers)	Pressure: 300 bar, Temperature: 35-60°C	Concrete Oil: 0.033% (fresh petal weight basis)	[1][2]
Supercritical CO ₂ Extraction (SFE)	Jasminum sambac (Closed Buds)	Pressure: 300 bar, Temperature: 35-60°C	Concrete Oil: 0.021% (fresh petal weight basis)	[1][2]
Supercritical CO ₂ Extraction (SFE)	Jasmine Flower	Pressure: 200 bar, Temperature: 325 K (51.85°C)	Oil: 12.18 mg/100 g dry flower	[3]
Solvent Extraction (n-Hexane)	Jasminum sambac	Not specified	Concrete Oil: 0.178%, Absolute Oil: 0.094% (fresh petal weight basis)	
Solvent Extraction (Renewable Solvent)	Jasmine grandiflorum	Not specified	1 kg of absolute from 145 kg of flowers	
Solvent Extraction (Hexane - Conventional)	Jasmine grandiflorum	Not specified	1 kg of absolute from 720 kg of flowers	
Hydro-distillation	Jasminum sambac	Not specified	Essential Oil: 0.008%	
Subcritical Fluid Extraction (SFE)	Jasminum sambac	Temperature: 44°C, Solvent-to-material ratio:	Not directly comparable	

	(adsorbed on activated carbon)	3.5:1, Time: 53 min	(extracted from adsorbent)
Headspace-Solid Phase Microextraction (HS-SPME)	Jasminum species	Fiber: Various (e.g., PDMS, CAR/PDMS)	Relative abundance data for qualitative/semi-quantitative analysis

Experimental Protocols

Protocol 1: Supercritical CO₂ Extraction (SFE) of Jasmine Oil

This protocol is based on optimized conditions for the extraction of essential oil from jasmine flowers, which contains **trans-jasmone**.

1. Materials and Equipment

- Fresh or dried jasmine flowers (*Jasminum* spp.)
- Supercritical Fluid Extractor system equipped with an extraction vessel, pumps, temperature and pressure controllers, and a separator.
- High-purity CO₂ (SFC grade)
- Grinder or mill
- Analytical balance
- Collection vials

2. Sample Preparation

- Harvest fresh jasmine flowers, preferably in the early morning when the fragrance is most potent.

- If using dried material, dry the flowers in an oven at a low temperature (e.g., 40-50°C) to a constant weight to minimize moisture content.
- Grind the plant material to a uniform, fine powder to increase the surface area for extraction.

3. SFE Procedure

- Accurately weigh the ground plant material and load it into the extraction vessel of the SFE system.
- Seal the extraction vessel.
- Set the extraction parameters:
 - Pressure: 200 bar
 - Temperature: 325 K (52°C)
 - CO₂ Flow Rate: Set according to the manufacturer's recommendation for the vessel size (e.g., 2-4 L/min).
- Pressurize the system with CO₂ to the desired setpoint.
- Once the pressure and temperature are stable, begin the dynamic extraction by flowing supercritical CO₂ through the extraction vessel.
- The extracted compounds are carried by the supercritical fluid to the separator.
- In the separator, reduce the pressure and/or increase the temperature to cause the CO₂ to return to a gaseous state, precipitating the extracted oil.
- Collect the essential oil from the separator into a pre-weighed collection vial.
- Continue the extraction for a predetermined time (e.g., 2-4 hours) or until the extraction yield plateaus.
- After the extraction is complete, carefully depressurize the system.

- Remove the spent plant material from the extraction vessel.
- Weigh the collected extract to determine the yield.

4. Post-Extraction Analysis

- The extracted oil can be analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the chemical constituents, including **trans-jasmone**.

Visualizations

Jasmone Biosynthetic Pathway

The biosynthesis of jasmone in plants originates from jasmonic acid. The following diagram illustrates a simplified pathway leading to the formation of jasmonic acid, the precursor to jasmone. Jasmonic acid is synthesized from α -linolenic acid via the octadecanoid pathway. This process begins in the chloroplasts and is completed in the peroxisomes.

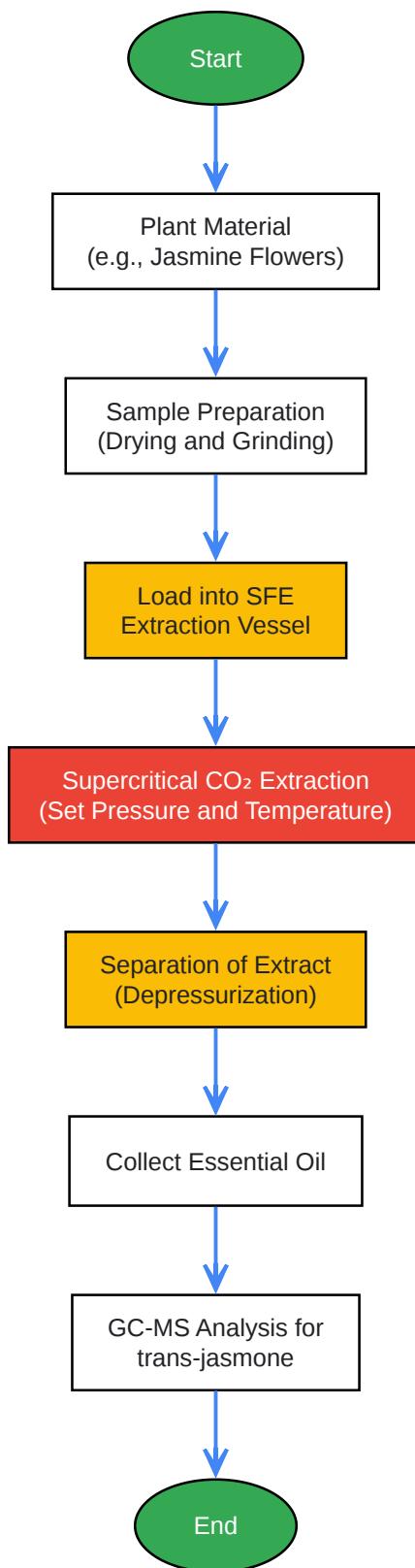


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Caption: Simplified biosynthetic pathway of **trans-jasmone** from α -linolenic acid.

Supercritical CO₂ Extraction Workflow

The following diagram outlines the general workflow for the extraction of **trans-jasmone** from plant material using Supercritical CO₂ Extraction (SFE).



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Caption: Experimental workflow for **trans-jasmone** extraction using SFE.

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